

A Comparative Analysis of Amoxicilloic Acid and Other Penicillin Metabolites

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Compound of Interest

Compound Name: Amoxicilloic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **amoxicilloic acid**, the primary metabolite of amoxicillin, against other major penicillin metabolites. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals by presenting a comprehensive overview of their chemical properties, formation pathways, analytical detection methods, and immunogenicity. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided for key analytical techniques.

Introduction to Penicillin Metabolites

Penicillins are a class of β -lactam antibiotics widely used to treat bacterial infections. Their therapeutic action is derived from the strained β -lactam ring, which acylates penicillin-binding proteins (PBPs) in bacteria, inhibiting cell wall synthesis. However, this reactive ring is also susceptible to hydrolysis, both enzymatically by bacterial β -lactamases and non-enzymatically, leading to the formation of various metabolites. These metabolites are generally inactive as antibiotics but play a crucial role in penicillin-induced hypersensitivity reactions.

The primary metabolites of amoxicillin and penicillin G, two of the most prescribed penicillins, are formed through the opening of the β -lactam ring. For amoxicillin, this results in **amoxicilloic acid**. For penicillin G, the major metabolites include penicilloic acid, penilloic acid, and penillic acid. Understanding the distinct characteristics of these metabolites is critical for

research into penicillin allergies, the development of new diagnostic tools, and the formulation of more stable penicillin derivatives.

Chemical Structures and Formation Pathways

The degradation of penicillins into their respective metabolites is primarily driven by the hydrolysis of the β -lactam ring. This process can be influenced by pH, temperature, and the presence of enzymes like β -lactamases.

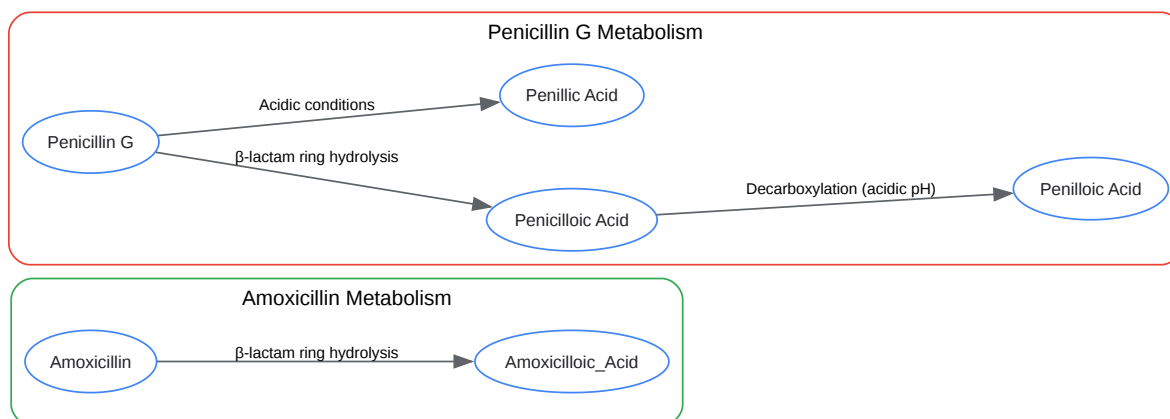
Amoxicilloic Acid: The principal metabolite of amoxicillin, formed by the hydrolytic opening of the β -lactam ring.[\[1\]](#)[\[2\]](#)

Penicilloic Acid: A major metabolite of penicillin G, also formed by the hydrolysis of the β -lactam ring.[\[3\]](#)

Penilloic Acid: Formed from penicilloic acid under acidic conditions through decarboxylation.[\[4\]](#)
[\[5\]](#)

Penillic Acid: Another degradation product of penicillin G, favored under acidic conditions.[\[4\]](#)

The general metabolic pathway for the formation of these metabolites is depicted below.



[Click to download full resolution via product page](#)**Fig. 1:** Metabolic pathways of amoxicillin and penicillin G.

Comparative Data of Penicillin Metabolites

The following tables summarize key quantitative parameters for **amoxicilloic acid** and other major penicillin metabolites based on available experimental data. Direct comparative studies for all parameters are limited; therefore, data from individual studies are presented.

Table 1: Physicochemical Properties

Property	Amoxicilloic Acid	Penicilloic Acid (from Penicillin G)	Penilloic Acid	Penillic Acid
Molecular Formula	C ₁₆ H ₂₁ N ₃ O ₆ S	C ₁₆ H ₁₉ N ₂ O ₅ S	C ₁₅ H ₁₉ N ₂ O ₃ S	C ₁₆ H ₁₈ N ₂ O ₄ S
Molar Mass (g/mol)	383.42	351.39	307.39	334.39
Formation Condition	Hydrolysis of amoxicillin	Hydrolysis of penicillin G	Acidic degradation of penicilloic acid	Acidic degradation of penicillin G

Table 2: Stability and Formation Kinetics

Parameter	Amoxicilloic Acid	Penicilloic Acid (from Penicillin G)	Penilloic Acid	Penillic Acid
Optimal pH for Stability	Near neutral	Not explicitly found	Stable in acidic conditions	Favored in acidic conditions
Half-life of Parent Drug (Amoxicillin/Penicillin G)	Amoxicillin $t_{1/2}$ at 25°C: 24.8 hrs[6]	Penicillin G $t_{1/2}$ at pH 7.4: Not explicitly found	-	-
Hydrolysis Rate Constant (k)	Not explicitly found	Not explicitly found	-	-

Note: The stability of penicillins and their metabolites is highly dependent on pH, temperature, and buffer composition. The provided data are from specific studies and may vary under different conditions.

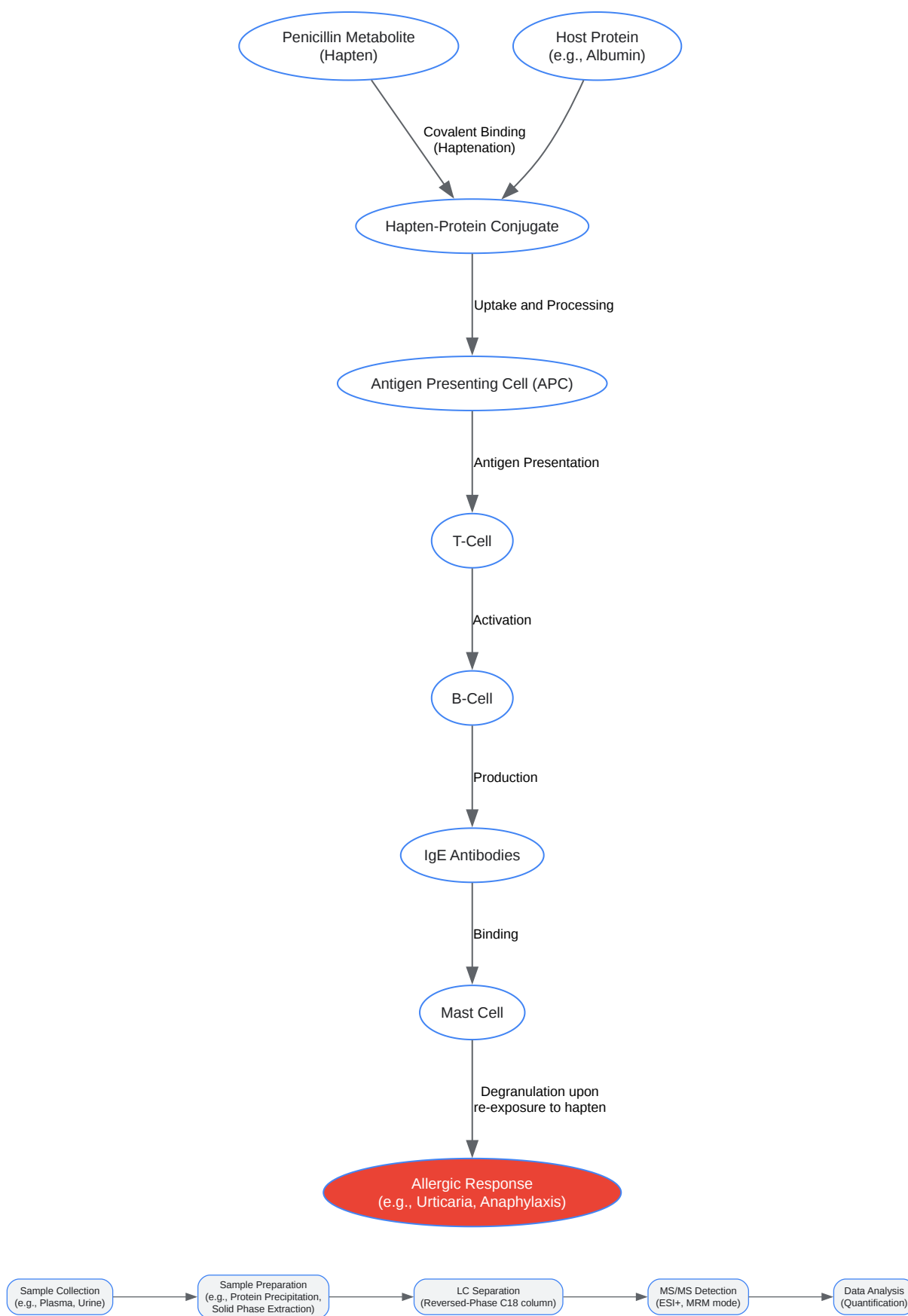
Immunogenicity and Allergic Reactions

Penicillin metabolites are well-known haptens, small molecules that can elicit an immune response only when attached to a larger carrier molecule, such as a protein. The covalent binding of these metabolites to proteins in the body is a critical step in the development of penicillin hypersensitivity.

Amoxicilloic Acid and **Penicilloic Acid** are considered major antigenic determinants in penicillin allergies. They can react with lysine residues on proteins to form stable conjugates that are recognized by the immune system.

Penilloic Acid has been identified as a key player in non-IgE mediated, immediate penicillin-induced hypersensitivity reactions in some studies.[7]

The process of haptenation and subsequent immune response is illustrated in the following diagram.



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